

The Diverse Biological Activities of Novel 1,8-Naphthyridine Derivatives

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Compound of Interest

Compound Name: 4-Chloro-1,8-naphthyridine

Cat. No.: B1589900

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The 1,8-naphthyridine scaffold, a nitrogen-containing heterocyclic system, has garnered significant attention in medicinal chemistry and drug discovery.[1][2] Its versatile synthesis, reactivity, and a wide range of biological activities make it a privileged structure in the development of novel therapeutic agents.[1][2][3] This guide provides an in-depth overview of the significant biological activities of 1,8-naphthyridine derivatives, focusing on their anticancer, antimicrobial, antiviral, and anti-inflammatory properties. It includes quantitative data, detailed experimental protocols, and visualizations of key mechanisms and workflows to support researchers and drug development professionals.[3]

Anticancer Activity

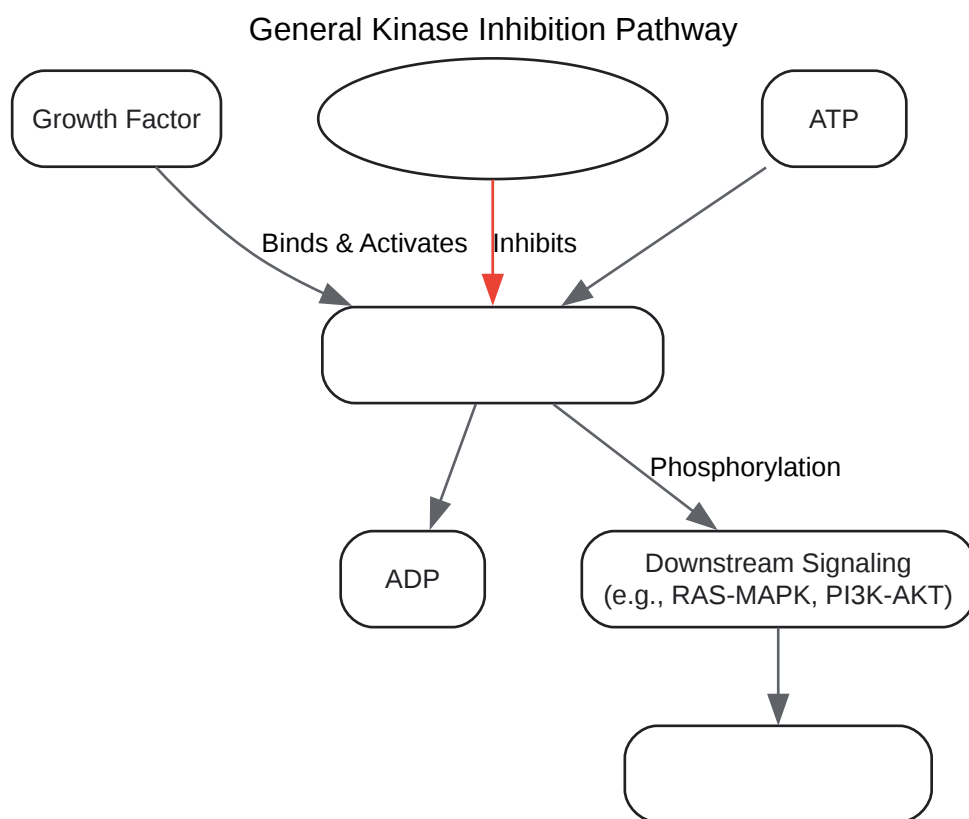
A significant body of research has highlighted the potent anticancer properties of 1,8-naphthyridine derivatives against a variety of human cancer cell lines.[4][5][6] These compounds have been shown to induce apoptosis, trigger cell cycle arrest, and inhibit key enzymes involved in cancer progression.[6][7]

Mechanisms of Action

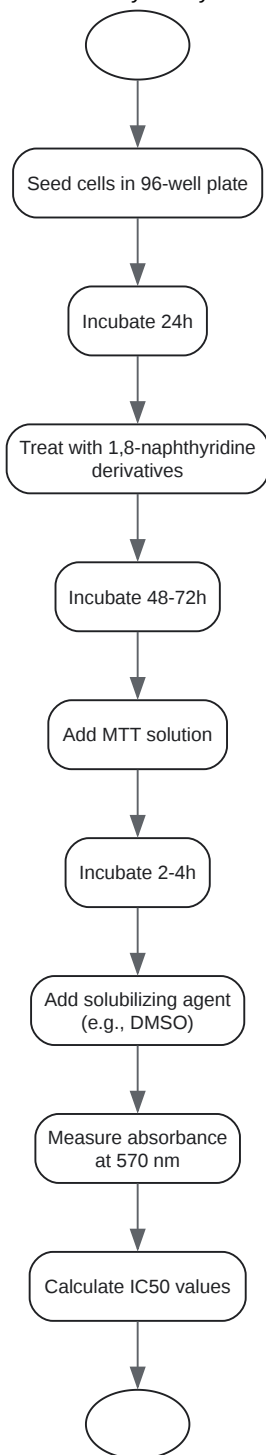
The anticancer effects of 1,8-naphthyridine derivatives are attributed to several mechanisms, primarily targeting DNA replication and cellular signaling pathways.

- **Topoisomerase Inhibition:** Certain derivatives are known to inhibit topoisomerase II, an enzyme crucial for DNA replication and repair.[4][5][7] This inhibition leads to DNA damage and ultimately triggers apoptosis in cancer cells.[3][7]

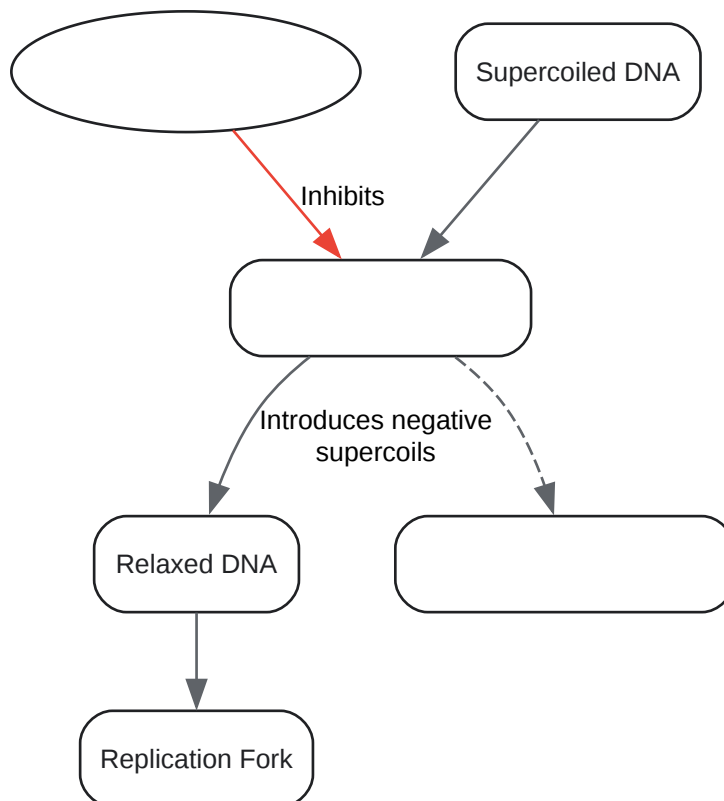
- Kinase Inhibition: Many 1,8-naphthyridine derivatives act as inhibitors of various protein kinases, which are key components of signaling pathways that regulate cell growth, differentiation, and survival.[8][9][10][11][12] Targets include Epidermal Growth Factor Receptor (EGFR), Casein Kinase 2 (CK2), and c-Met kinase, making these compounds promising candidates for targeted cancer therapy.[3][11] Some derivatives have also been identified as potent SOS1 inhibitors, which are crucial in the KRAS signaling pathway.[13]



MTT Cell Viability Assay Workflow



Inhibition of DNA Gyrase by 1,8-Naphthyridine Derivatives



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